Technical Monograph: 3-O-Methyl-L-DOPA-d3

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Compound of Interest

Compound Name:	*rac 3-O-Methyl DOPA-d3*
Cat. No.:	*B562723*

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Structural Analysis, Metabolic Context, and Analytical Quantification

Executive Summary & Core Identity

3-O-Methyl-L-DOPA-d3 (3-OMD-d3) is the stable isotope-labeled analog of 3-O-Methyldopa, the primary metabolite of Levodopa (L-DOPA). In pharmacokinetic research and clinical monitoring of Parkinson's disease (PD), this molecule serves as the definitive Internal Standard (IS) for LC-MS/MS quantification.

Its critical value lies in its ability to normalize matrix effects—specifically ion suppression—during the quantification of 3-OMD in complex biological matrices (plasma, CSF). Unlike generic internal standards, the deuterium labeling on the methoxy group (

) ensures the isotope does not exchange with solvent protons, maintaining mass integrity throughout extraction and ionization.

Physicochemical Profile

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Property	Specification
Chemical Name	3-(Methoxy-d3)-L-tyrosine
IUPAC Name	(2S)-2-amino-3-[4-hydroxy-3-(trideuteriomethoxy)phenyl]propanoic acid
CAS Number	586954-09-8
Molecular Formula	
Molecular Weight	214.24 g/mol (vs. 211.21 for unlabeled)
Isotopic Purity	99% Deuterium enrichment
Solubility	Soluble in water, dilute acid (0.1N HCl); slightly soluble in methanol.[1][2][3]

Structural Architecture & Isotopic Placement

The structural integrity of 3-OMD-d3 is defined by the specific placement of three deuterium atoms on the methyl group attached to the 3-position oxygen of the catechol ring.

Structural Logic

- Catechol Core: The base structure is L-DOPA (3,4-dihydroxyphenylalanine).[4]
- Metabolic Mimicry: The 3-position hydroxyl is methylated, mimicking the action of the enzyme Catechol-O-methyltransferase (COMT).[4]
- The d3 Label: The methyl group is fully deuterated (

). This position is metabolically stable ex vivo and chemically inert under standard LC-MS conditions, unlike aromatic ring protons which can sometimes undergo exchange in highly acidic media.

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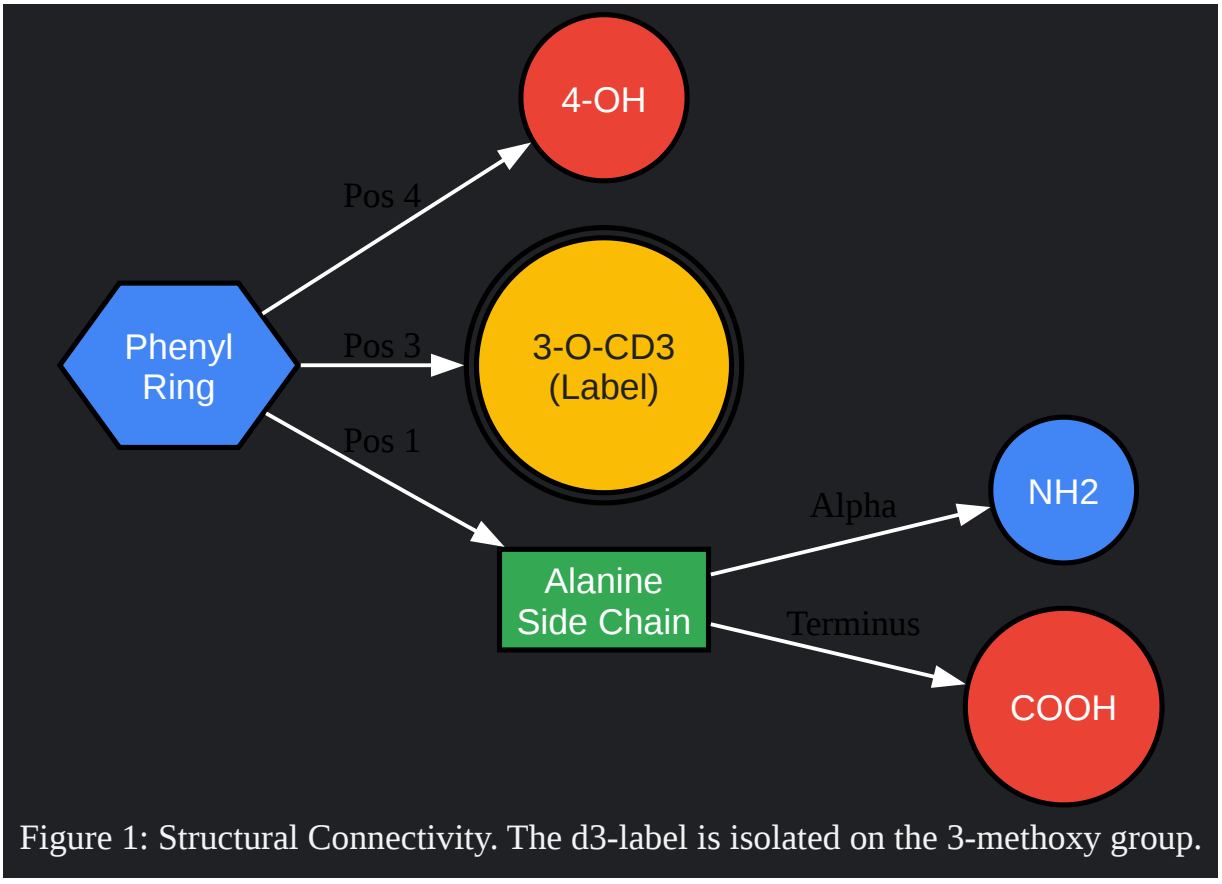

Figure 1: Structural Connectivity. The d3-label is isolated on the 3-methoxy group.

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[1][2]

Metabolic Context: The COMT Pathway

Understanding the biological origin of 3-OMD is essential for experimental design. In Parkinson's therapy, L-DOPA is administered with a DOPA decarboxylase (DDC) inhibitor (e.g., Carbidopa). This blocks the conversion of L-DOPA to Dopamine in the periphery, but it shunts metabolism toward the COMT pathway, causing massive accumulation of 3-OMD.

The "3-OMD Overload" Phenomenon

- Half-Life Disparity: L-DOPA (

  hr) vs. 3-OMD (

  hrs).[4]

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- BBB Competition: 3-OMD competes with L-DOPA for the Large Neutral Amino Acid Transporter (LAT1) at the Blood-Brain Barrier (BBB). High plasma 3-OMD can reduce the therapeutic efficacy of L-DOPA.[5]

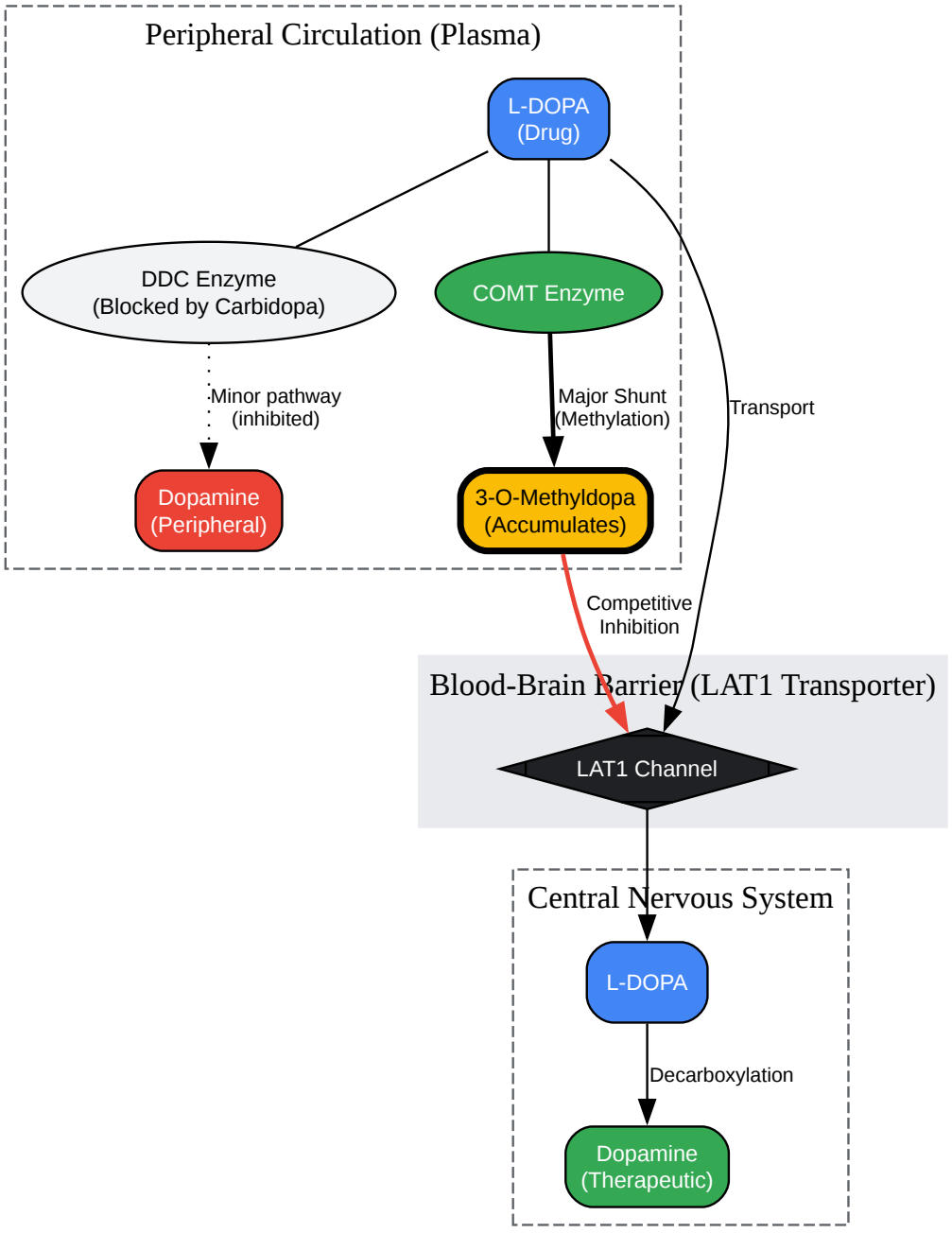

Figure 2: The COMT Shunt. 3-OMD accumulates and blocks L-DOPA entry to the brain.

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Analytical Protocol: LC-MS/MS Quantification

This protocol details the quantification of 3-OMD in human plasma using 3-OMD-d3 as the Internal Standard.[6] The method relies on Protein Precipitation (PPT), which is cost-effective and sufficient given the high selectivity of MS/MS.

Mass Spectrometry Parameters (MRM)

The quantification utilizes Multiple Reaction Monitoring (MRM) in Positive Electrospray Ionization (ESI+) mode.

Analyte	Precursor Ion ( )	Product Ion ( )	Collision Energy (eV)	Dwell Time (ms)
3-OMD (Target)	212.1	166.1	20	100
3-OMD-d3 (IS)	215.1	169.1	20	100

Note: The mass shift of +3 Da is retained in the fragment ion (166 vs 169), confirming the deuterium label is located on the methoxy group, not the carboxyl group which is lost during fragmentation.

Sample Preparation Workflow

Reagents:

- Precipitating Agent: 0.4 M Perchloric Acid ( ) OR Acetonitrile with 0.1% Formic Acid.
- Internal Standard Solution: 3-OMD-d3 at 10 g/mL in water.

Step-by-Step Protocol:

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- Aliquot: Transfer 100

  L of plasma into a 1.5 mL centrifuge tube.

- Spike IS: Add 10

  L of 3-OMD-d3 Working Solution (final conc. ~1000 ng/mL). Vortex for 10 sec.

- Precipitate: Add 200

  L of ice-cold 0.4 M Perchloric Acid.

  - Why Acid? Catecholamines are unstable at neutral/alkaline pH. Acid stabilizes the molecule and precipitates proteins efficiently.

- Vortex & Centrifuge: Vortex vigorously for 30 sec. Centrifuge at 14,000 x g for 10 min at 4°C.

- Supernatant Transfer: Transfer clear supernatant to an autosampler vial.

- Injection: Inject 5-10

  L onto the LC-MS/MS system.

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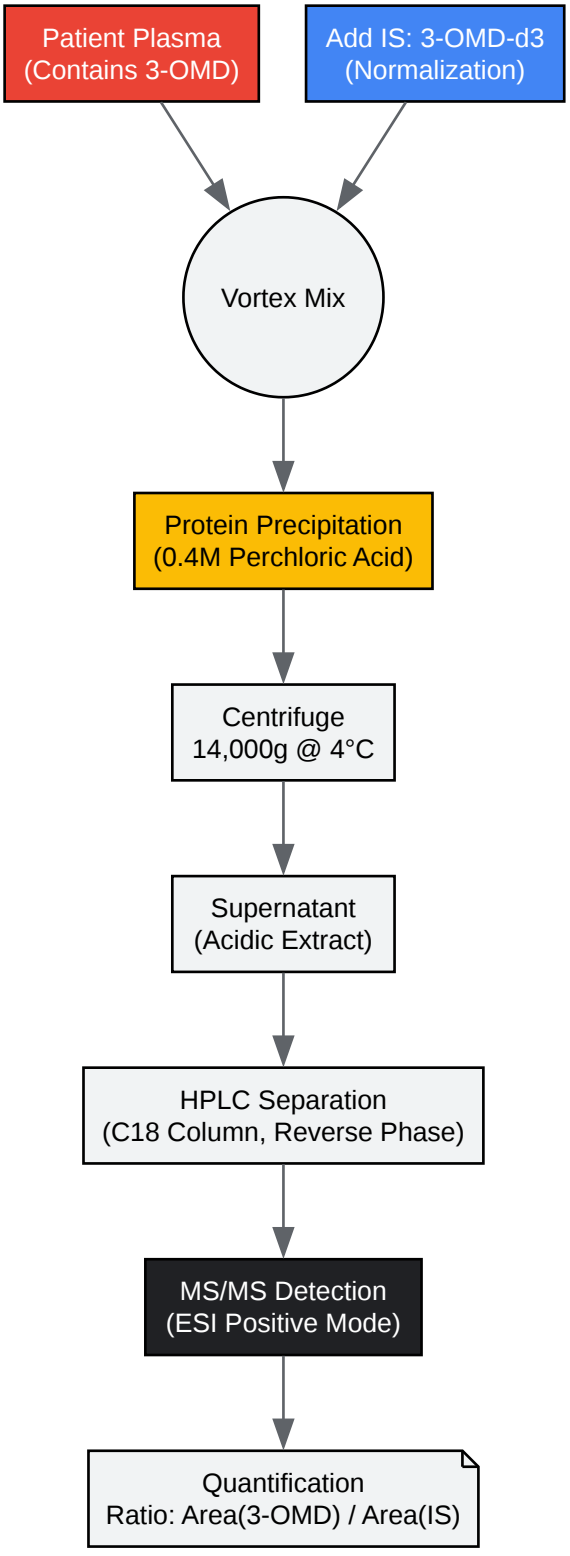

Figure 3: Analytical Workflow for 3-OMD Quantification.

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Synthesis & Stability Considerations

For researchers synthesizing their own standards or evaluating commercial purity:

- Synthesis Route: Typically involves the selective methylation of L-DOPA using Iodomethane-d3 (

).
  - Challenge: L-DOPA has three nucleophilic sites: the amine and two hydroxyls.
  - Strategy: The amine is usually protected (e.g., Boc-protection) or the reaction is performed under controlled pH (using the differing pKa of the phenolic hydroxyls) to favor the 3-position (meta) methylation.
- Stability:
  - Light Sensitivity: Like all catechols, 3-OMD-d3 is light-sensitive. Store in amber vials.
  - Oxidation: Solutions should contain an antioxidant (e.g., sodium metabisulfite) or be kept in acidic conditions to prevent quinone formation.
  - D-Exchange: The

    deuteriums are non-exchangeable in aqueous solution, ensuring the label remains intact during LC-MS runs.

References

- PubChem. (2024).[1] 3-O-Methyldopa-d3 Compound Summary. National Library of Medicine. [Link][1]
- Bartholini, G., et al. (1972).[5] The metabolic pathways of L-3-O-methyldopa. Journal of Pharmacology and Experimental Therapeutics. [Link]
- Karimi, M., et al. (2006). Quantification of 3-O-methyldopa in plasma by LC-MS/MS. Journal of Chromatography B. [Link]

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- Contin, M., & Martinelli, P. (2010). Pharmacokinetics of levodopa. Journal of Neurology. [Link]

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Sources

- 1. 3-O-Methyldopa-d3 | C10H13NO4 | CID 10878512 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. lumiprobe.com [lumiprobe.com]
- 3. pharmaffiliates.com [pharmaffiliates.com]
- 4. 3-O-Methyldopa - Wikipedia [en.wikipedia.org]
- 5. Effects of 3-O-methyl on L-dopa-facilitated synthesis and efflux of dopamine from rat striatal slices - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Untargeted LC-HRMS Based-Plasma Metabolomics Reveals 3-O-Methyldopa as a New Biomarker of Poor Prognosis in High-Risk Neuroblastoma - PMC [pmc.ncbi.nlm.nih.gov]
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